

Cesium Methanesulfonate in Aqueous Solutions: A Technical Guide

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Compound of Interest

Compound Name: Cesium methanesulfonate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the aqueous solubility of **cesium methanesulfonate** (CsCH_3SO_3). It is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize this compound in their work, particularly in the field of electrophysiology. This document compiles available data on its physical and chemical properties, outlines experimental protocols for solubility determination, and presents a typical workflow for the preparation of intracellular solutions for patch-clamp recording.

Core Properties of Cesium Methanesulfonate

Cesium methanesulfonate is a white, solid powder at room temperature.^{[1][2]} It is widely recognized for its high to excellent solubility in water, a critical characteristic for its application in various experimental settings.^{[1][3][4]} One product specification sheet indicates that a 5% (w/v) solution in water results in a clear and colorless solution, suggesting a solubility of at least 5 g per 100 mL of water.^{[5][6]}

Table 1: Physical and Chemical Properties of **Cesium Methanesulfonate**

Property	Value	References
Molecular Formula	$\text{CH}_3\text{CsO}_3\text{S}$	[7]
Molecular Weight	228.00 g/mol	[8]
Appearance	White powder/solid	[1] [2]
Melting Point	262-264 °C	[1] [2]
CAS Number	2550-61-0	[9]

Aqueous Solubility Data

While **cesium methanesulfonate** is frequently described as being readily soluble in water, comprehensive quantitative data detailing its solubility across a range of temperatures is not widely available in the public domain. The information available is largely qualitative, emphasizing its suitability for preparing aqueous solutions for laboratory use.[\[3\]](#)[\[4\]](#)[\[10\]](#)

Table 2: Qualitative and Semi-Quantitative Aqueous Solubility of **Cesium Methanesulfonate**

Parameter	Observation	Reference
General Solubility	Described as "soluble" or "excellent solubility" in water.	[1] [3] [4]
5% (w/v) Solution	A 5% solution in water is clear and colorless.	[6]

Experimental Protocol for Determining Aqueous Solubility

For researchers wishing to determine the precise solubility of **cesium methanesulfonate** as a function of temperature, a general experimental protocol can be adapted. This method involves the preparation of a saturated solution at a specific temperature and the subsequent determination of the solute concentration.

Objective: To determine the solubility of **cesium methanesulfonate** in water at various temperatures.

Materials:

- **Cesium methanesulfonate**
- Deionized or distilled water
- Temperature-controlled water bath or heating/stirring plate
- Calibrated thermometer
- Analytical balance
- Volumetric flasks and pipettes
- Stirring mechanism (e.g., magnetic stirrer and stir bar)
- Filtration apparatus (e.g., syringe filters)

Methodology:

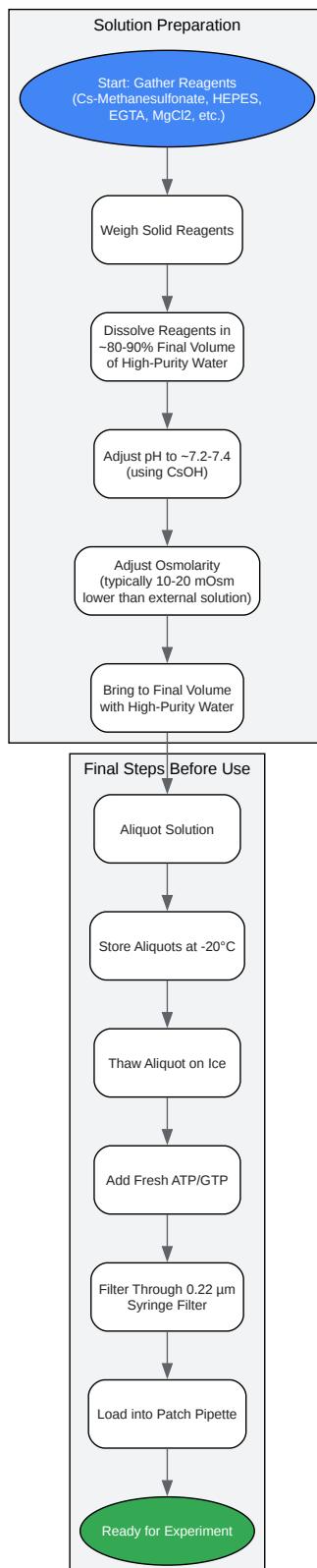
- Preparation of Saturated Solutions:
 - Add an excess amount of **cesium methanesulfonate** to a known volume of deionized water in a sealed container.
 - Place the container in a temperature-controlled water bath set to the desired temperature.
 - Stir the solution vigorously for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours). The presence of undissolved solid indicates a saturated solution.
- Sample Collection and Analysis:
 - Once equilibrium is established, cease stirring and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the clear supernatant using a pre-heated pipette to prevent premature crystallization.

- Filter the sample immediately using a pre-heated syringe filter to remove any remaining solid particles.
- Accurately weigh the collected sample.
- Evaporate the solvent (water) from the sample under controlled conditions (e.g., in a drying oven at a temperature below the decomposition point of the salt) until a constant weight of the dry **cesium methanesulfonate** is achieved.
- Calculate the mass of the dissolved **cesium methanesulfonate**.
- Data Calculation and Curve Construction:
 - The solubility can be expressed as grams of **cesium methanesulfonate** per 100 g of water.
 - Repeat the procedure at various temperatures to obtain a series of solubility data points.
[\[2\]](#)[\[11\]](#)[\[12\]](#)
 - Plot the solubility (g/100 g H₂O) as a function of temperature (°C) to construct a solubility curve.
[\[2\]](#)[\[11\]](#)

Application in Electrophysiology: Intracellular Solution Preparation

A primary application of **cesium methanesulfonate** is in the preparation of internal (intracellular) solutions for patch-clamp electrophysiology.
[\[4\]](#)[\[10\]](#) In this context, cesium ions are used to block potassium channels, which facilitates the study of other ion channels.
[\[10\]](#) The methanesulfonate anion is a relatively large, inert anion that does not readily pass through chloride channels.
[\[10\]](#)

The following diagram illustrates a typical workflow for preparing a cesium-based intracellular solution for patch-clamp experiments.

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Caption: Workflow for preparing a cesium-based intracellular solution.

This workflow highlights the critical steps in preparing a high-quality internal solution for patch-clamp recording, from the initial weighing of reagents to the final loading of the patch pipette.[\[1\]](#) [\[13\]](#)[\[14\]](#)[\[15\]](#) The process emphasizes the importance of accurate pH and osmolarity adjustments, as well as the fresh addition of labile components like ATP and GTP before the experiment.[\[1\]](#)[\[13\]](#)

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